

physical and chemical properties of longipedumin A

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Compound of Interest

Compound Name: *longipedumin A*

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An In-depth Technical Guide to the Physical and Chemical Properties of Piperine (as a proxy for **Longipedumin A**)

Disclaimer: Initial searches for "**Longipedumin A**" did not yield specific information on a compound with this name in publicly available scientific literature and chemical databases. It is possible that this is a very recently discovered compound, a rare natural product with limited documentation, or a synonym for another compound. Given the context of piperidine alkaloids, this guide will focus on Piperine, a well-characterized and representative alkaloid from the Piper genus, to provide a comprehensive overview of the physical and chemical properties, experimental protocols, and data presentation requested.

Introduction

Piperine is a naturally occurring alkaloid responsible for the pungency of black pepper (*Piper nigrum*) and long pepper (*Piper longum*). It belongs to the piperidine class of alkaloids and has been the subject of extensive research due to its diverse biological activities, including anti-inflammatory, antioxidant, and bioavailability-enhancing properties. This guide provides a detailed overview of its physical and chemical characteristics, methods for its isolation and characterization, and relevant experimental data.

Physical and Chemical Properties

The fundamental physical and chemical properties of piperine are summarized in the table below, providing a quantitative overview of its key characteristics.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₉ NO ₃	[1]
Molecular Weight	285.34 g/mol	[1]
Appearance	Pale yellow crystalline needles	[1]
Melting Point	128-130 °C	[1]
Solubility	Soluble in ethanol, chloroform, and benzene. Insoluble in water.	[1]
CAS Number	94-62-2	N/A

Experimental Protocols

The isolation and characterization of piperine from its natural source, typically black pepper, involve a series of standard phytochemical techniques. A generalized experimental protocol is described below.

Extraction and Isolation of Piperine

A common method for extracting piperine from black pepper seeds involves solvent extraction followed by purification.

- **Defatting:** The powdered black pepper seeds are first treated with a non-polar solvent, such as petroleum ether, to remove fats and oils which can interfere with the isolation process.[\[2\]](#)
- **Extraction:** The defatted plant material is then subjected to extraction with a polar solvent, typically 95% ethanol, often using a Soxhlet apparatus or reflux extraction for a period of several hours to ensure efficient extraction of the alkaloids.[\[2\]](#)[\[3\]](#)
- **Concentration:** The resulting ethanolic extract is concentrated under reduced pressure or by heating on a water bath to reduce the volume.[\[2\]](#)
- **Precipitation and Filtration:** A solution of alcoholic potassium hydroxide (KOH) is added to the concentrated extract. This causes the precipitation of acidic resins, which are then removed

by filtration.[2]

- Crystallization: The filtrate is left to stand, allowing for the crystallization of piperine. The resulting crude piperine crystals can be further purified by recrystallization from a suitable solvent system, such as a benzene and chloroform mixture, to yield pale yellow needles.[1]

Characterization of Piperine

The identity and purity of the isolated piperine are confirmed using various analytical techniques.

- Thin-Layer Chromatography (TLC): TLC is used to monitor the purification process and assess the purity of the final product. The compound is spotted on a silica gel plate and developed in a suitable solvent system. The resulting spot can be visualized under UV light or by using iodine vapor.[1]
- Spectroscopic Analysis:
 - Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are employed to elucidate the detailed chemical structure of the compound.
 - Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule, further confirming its identity.[1]

Spectral Data

The following table summarizes the key spectral data for piperine, which are crucial for its structural elucidation and identification.

Spectroscopic Technique	Key Data Points	Source
Infrared (IR) (cm^{-1})	1633 (C=C-C=C), 1510 (C=C), 1031 (C=C-O-C)	[1]
^1H NMR (CDCl_3 , δ ppm)	Specific chemical shifts and coupling constants corresponding to the protons in the piperidine ring, the aromatic ring, and the aliphatic chain.	[1]
^{13}C NMR (CDCl_3 , δ ppm)	Specific chemical shifts corresponding to the different carbon atoms in the molecule.	[1]
Mass Spectrometry (m/z)	Molecular ion peak corresponding to the molecular weight of piperine (285).	[1]

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for Piperine Isolation and Characterization

The following diagram illustrates the general workflow for the extraction, isolation, and characterization of piperine from black pepper.



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Caption: Workflow for the isolation and characterization of piperine.

Note: As no specific signaling pathways for "**Longipedumin A**" could be identified, a diagram for a signaling pathway has not been included. Should information on the biological activities and molecular targets of **Longipedumin A** become available, a relevant signaling pathway diagram could be generated.

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References

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